

Technical Guide: Physicochemical Properties of 4-Ethyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyloctane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **4-Ethyloctane**, a branched alkane with applications as an organic solvent.^[1] The information presented herein is curated for professionals in research and development who require precise data and standardized methodologies for compound characterization.

Core Physicochemical Data

The essential physical properties of **4-Ethyloctane** are summarized in the table below. These values are critical for understanding the compound's behavior in various experimental and industrial settings.

Property	Value	Conditions
Boiling Point	163.6°C - 168°C	760 mmHg
Melting Point	-87.69°C	-
Source(s)	[1] [2] [3] [4]	

Experimental Protocols for Determination of Physicochemical Properties

Accurate determination of boiling and melting points is fundamental to verifying the purity and identity of a chemical substance. The following are detailed methodologies for these measurements, adaptable for **4-Ethyloctane**.

Melting Point Determination

Given the very low melting point of **4-Ethyloctane** (-87.69°C)[1][2][4], specialized low-temperature apparatus is required. The general principle involves cooling the substance until it solidifies and then observing the temperature at which it melts upon controlled heating.

Methodology: Capillary Method with Low-Temperature Bath

- Sample Preparation: A small liquid sample of **4-Ethyloctane** is introduced into a capillary tube. The tube is then sealed.
- Apparatus Setup: The capillary tube is attached to a low-temperature thermometer or a digital temperature probe. This assembly is then placed in a cooling bath. The bath can be a Dewar flask containing a cryogen like liquid nitrogen or a mixture of dry ice and a suitable solvent (e.g., acetone).
- Cooling: The sample is slowly cooled until it is completely frozen.
- Heating and Observation: The frozen sample is then allowed to warm up slowly and evenly. The temperature is carefully monitored.
- Data Recording: The melting point range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire solid has turned into a clear liquid. For a pure compound, this range should be narrow.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Several methods can be employed for this determination.

Methodology 1: Distillation Method

This method is suitable when a sufficient quantity of the liquid is available and provides a very accurate boiling point.

- Apparatus Setup: A distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor.
- Procedure: The distilling flask is filled with **4-Ethyloctane** (to about one-third of its volume) and a few boiling chips are added to ensure smooth boiling. The liquid is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
- Data Recording: The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the liquid at the recorded atmospheric pressure.

Methodology 2: Thiele Tube Method (for small quantities)

This micro method is ideal when only a small amount of the substance is available.

- Sample Preparation: A small amount of **4-Ethyloctane** is placed in a small test tube or a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- Heating: The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will bubble out.
- Observation and Data Recording: Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat is then removed. The liquid will begin to cool, and the bubbling will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.

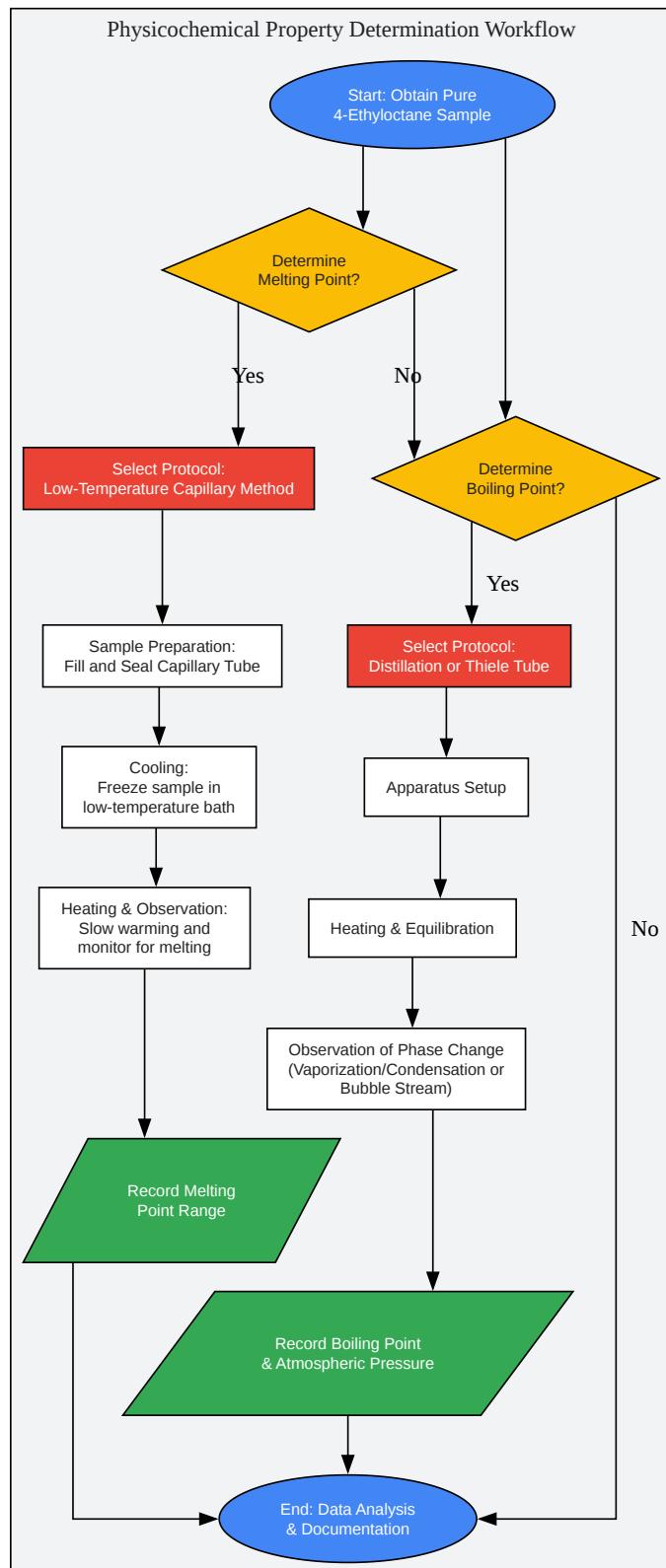
Standardized ASTM Methods

For hydrocarbons such as **4-Ethyloctane**, which are components of petroleum products, standardized methods from the American Society for Testing and Materials (ASTM) are often employed, particularly in industrial quality control. These methods typically utilize gas chromatography to determine the boiling range distribution of petroleum fractions. Relevant methods include:

- ASTM D2887: Standard Test Method for Boiling Range Distribution of Petroleum Fractions by Gas Chromatography. This method can be used to simulate the results of true boiling point distillation.[4]
- ASTM D7798: Standard Test Method for Boiling Range Distribution of Petroleum Distillates with Final Boiling Points up to 538 °C by Ultra Fast Gas Chromatography (UF GC).[1]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the boiling and melting points of a liquid organic compound like **4-Ethyloctane**.

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Caption: Workflow for determining the melting and boiling points of **4-Ethyloctane**.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-Ethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b094392#boiling-point-and-melting-point-of-4-ethyloctane>

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